

An In-depth Technical Guide to N-(4-fluorophenyl)-2-methylbutanamide

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Compound of Interest

Compound Name: *N*-(4-fluorophenyl)-2-methylbutanamide

Cat. No.: B309597

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Introduction: Situating N-(4-fluorophenyl)-2-methylbutanamide in Contemporary Research

N-(4-fluorophenyl)-2-methylbutanamide is a secondary amide that, while not extensively documented in current literature, represents a class of compounds with significant potential in medicinal chemistry and materials science. The incorporation of a fluorine atom on the phenyl ring is a common strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability. The 2-methylbutanoyl moiety introduces chirality and specific steric and lipophilic properties. This guide provides a comprehensive overview of the synthesis, characterization, and safe handling of this compound, constructed from established principles of organic chemistry and data from analogous structures. As a novel or less-common chemical entity, a dedicated CAS number for **N-(4-fluorophenyl)-2-methylbutanamide** has not been identified in major chemical databases.

Physicochemical Properties (Predicted)

The following table summarizes the predicted physicochemical properties of **N-(4-fluorophenyl)-2-methylbutanamide** based on its constituent functional groups and structural

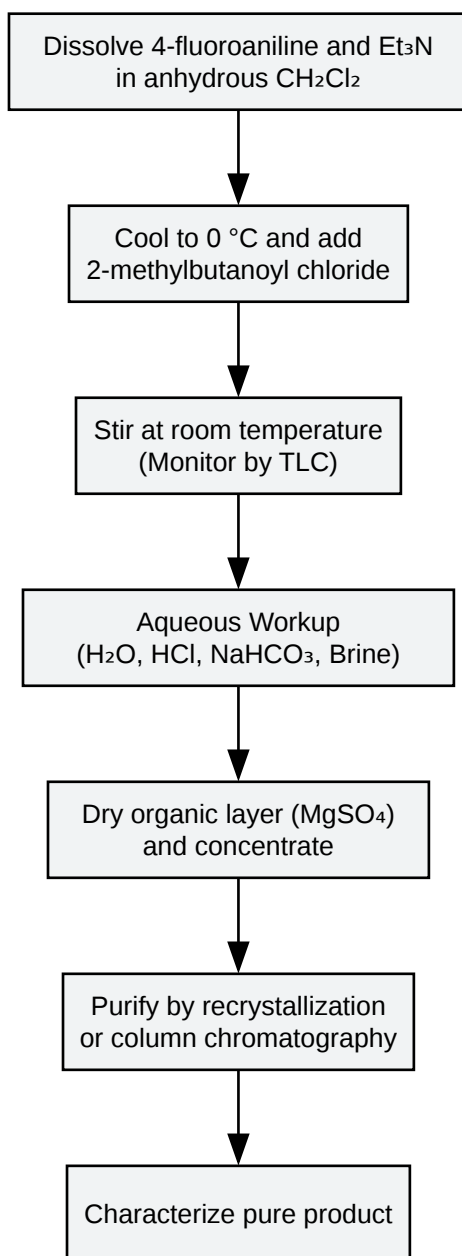
analog.

Property	Predicted Value	Justification / Reference
Molecular Formula	C ₁₁ H ₁₄ FNO	Based on structural components.
Molecular Weight	195.23 g/mol	Calculated from the molecular formula.
Appearance	White to off-white solid	Typical for small molecule amides.
Melting Point	100-120 °C (estimated)	Similar N-aryl amides are solids at room temperature.
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, acetone, ethyl acetate); sparingly soluble in non-polar solvents; insoluble in water.	Based on the polarity of the amide and fluorophenyl groups.

Synthesis and Purification: A Validated Protocol

The most direct and widely employed method for the synthesis of N-aryl amides is the acylation of an aniline with an acyl chloride.^{[1][2]} This approach is favored for its high efficiency and the ready availability of starting materials.

Reaction Scheme



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Sources

- [1. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [2. iajpr.com \[iajpr.com\]](https://iajpr.com)
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